

Stability and Storage of Elacestrant-d4: A Technical Guide

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Compound of Interest

Compound Name: Elacestrant-d4-1

Cat. No.: B12366413

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for Elacestrant-d4, a deuterated analog of Elacestrant. The information presented herein is crucial for ensuring the integrity and reliability of this compound in research and development settings. The data is primarily based on studies conducted on Elacestrant, with the assumption of a similar stability profile for its deuterated counterpart due to their structural similarity.

Recommended Storage Conditions

Proper storage is paramount to maintain the chemical and isotopic purity of Elacestrant-d4. The following conditions are recommended based on available data for Elacestrant and its analogs.

Table 1: Recommended Storage Conditions for Elacestrant-d4

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Note: For optimal stability, it is advised to store Elacestrant-d4 in a sealed container, protected from moisture and light.[1] Shipping of the compound is typically done at room temperature, as it is considered stable for short durations under these conditions.[2][3]

Stability Profile

Forced degradation studies are essential to understand the intrinsic stability of a drug substance and to develop stability-indicating analytical methods. While specific forced degradation data for Elacestrant-d4 is not publicly available, studies on Elacestrant provide valuable insights into its potential degradation pathways.

A study on Elacestrant subjected it to various stress conditions, including acid, alkali, peroxide, reduction, heat, and light, to assess its stability.[4] The results indicate that Elacestrant is most susceptible to degradation under oxidative, acidic, alkaline, and hydrolytic conditions.

Table 2: Summary of Forced Degradation Studies on Elacestrant

Stress Condition	Degradation (%)	Stability Profile
Peroxide	14.7%	Susceptible
Acid	12.5%	Susceptible
Alkali	10.9%	Susceptible
Hydrolysis	10.6%	Susceptible
Photolytic	2.6%	Relatively Stable
Thermal	1.3%	Stable
Reduction	Not specified	Relatively Stable

Data from a study on Elacestrant, which is expected to have a similar degradation profile to Elacestrant-d4.[4]

Furthermore, studies on Elacestrant dihydrochloride have shown that the anhydrous form is stable at 0-90% relative humidity but can convert to a less stable hydrate form at relative

humidity greater than 90%.^[5] This highlights the importance of controlling humidity during storage.

Experimental Protocols

A stability-indicating analytical method is crucial for separating and quantifying the active pharmaceutical ingredient from its degradation products. The following is a generalized protocol based on the methods used for Elacestrant analysis.

Stability-Indicating LC-MS/MS Method

A sensitive and specific Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method can be employed for the analysis of Elacestrant-d4 and its potential degradation products.

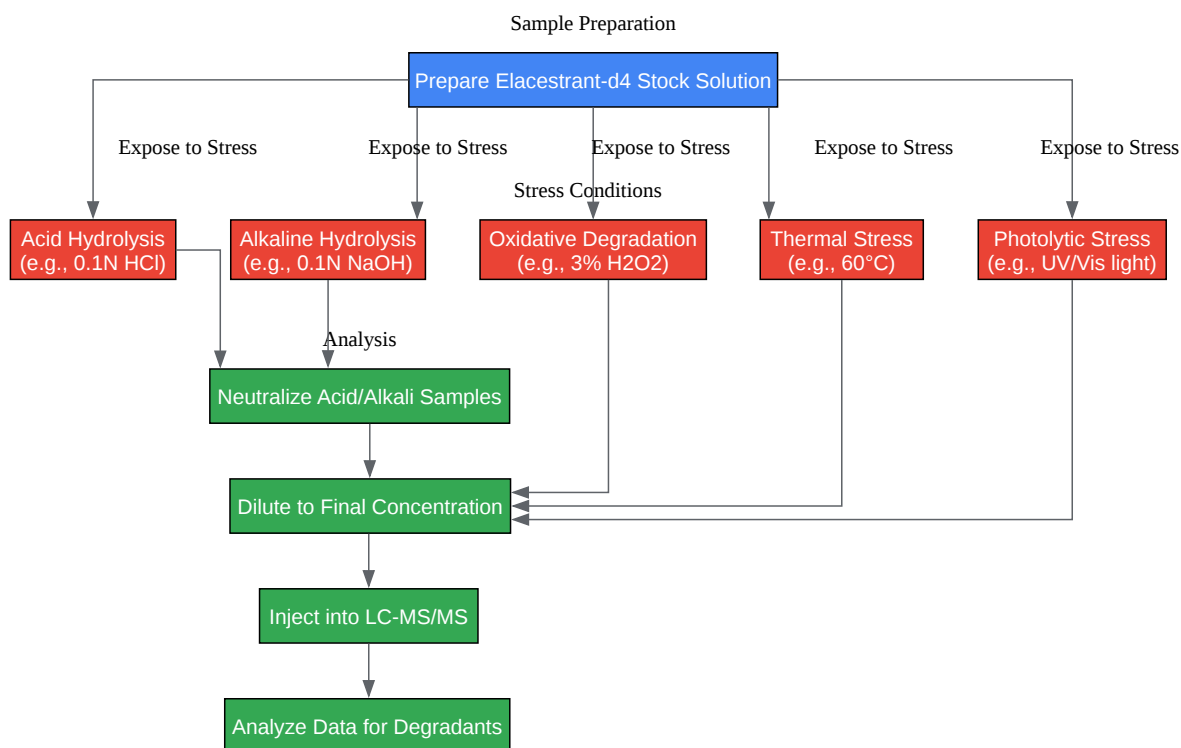
Table 3: Example of LC-MS/MS Method Parameters for Elacestrant Analysis

Parameter	Specification
Chromatography	
Column	Agilent Eclipse XDB (150 x 4.6 mm, 3.5 µm) or equivalent
Mobile Phase	Isocratic elution
Flow Rate	1.0 mL/min
Mass Spectrometry	
Detector	Tandem Mass Spectrometry (MS/MS) with PDA

This method was developed for Elacestrant and would require optimization and validation for Elacestrant-d4.^[4]

Forced Degradation Study Protocol (General)

The following outlines a general workflow for conducting a forced degradation study on Elacestrant-d4.



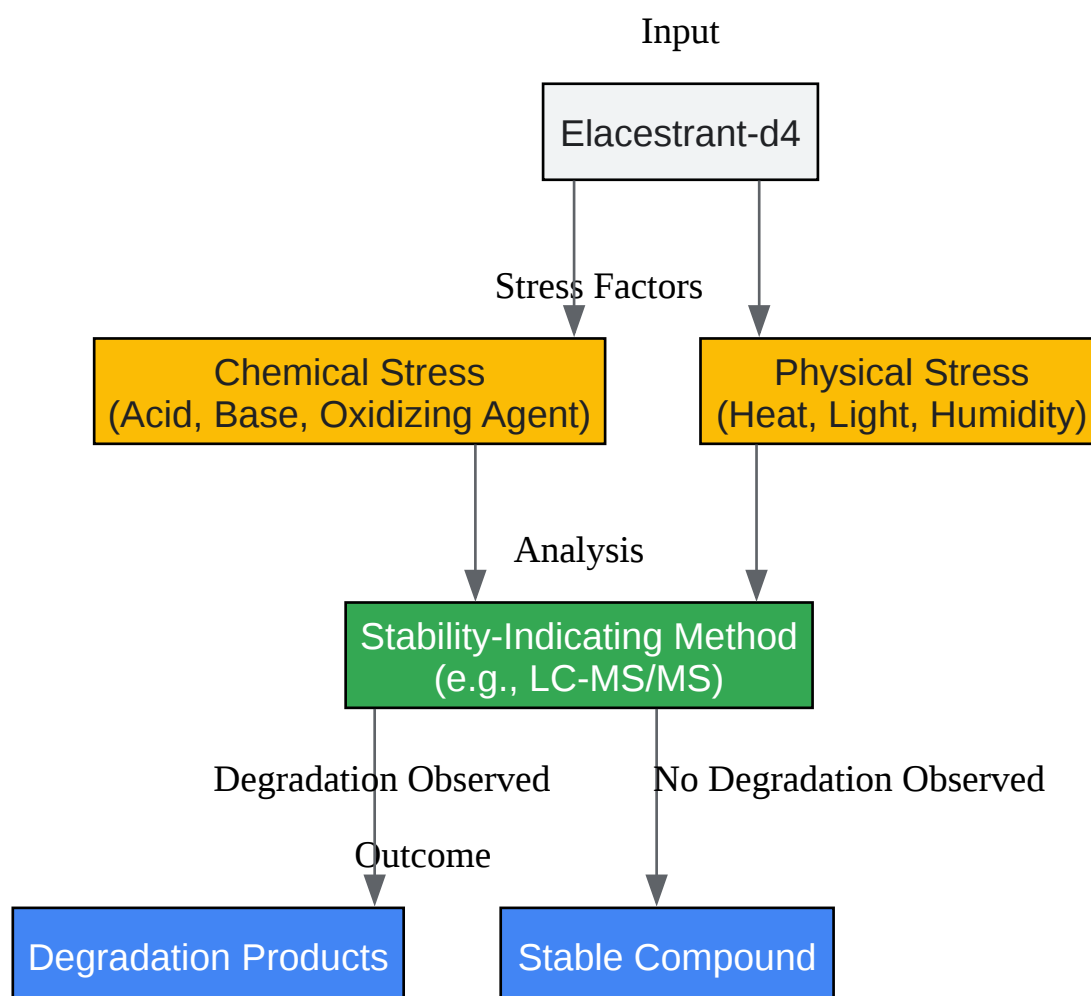
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Caption: Workflow for a forced degradation study of Elacestrant-d4.

Potential Degradation Pathways

While the exact chemical structures of the degradation products of Elacestrant-d4 have not been detailed in the available literature, the susceptibility to hydrolysis and oxidation suggests that the ester and amine functionalities within the molecule are likely points of degradation. The core structure, however, appears to be relatively stable under thermal and photolytic stress.

The following diagram illustrates a logical relationship for assessing the stability of Elacestrant-d4.



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Caption: Logical framework for the stability assessment of Elacestrant-d4.

Conclusion

Elacestrant-d4 is expected to be a stable compound when stored under the recommended conditions, particularly when protected from high humidity, strong acidic, basic, and oxidizing environments. The provided information, primarily based on the non-deuterated Elacestrant, serves as a robust guideline for researchers and scientists. It is recommended that specific stability studies be conducted on Elacestrant-d4 to confirm its degradation profile and to identify any potential degradation products unique to the deuterated molecule.

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